

trans-2,5-Dimethylpiperazine CAS number 2815-34-1

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Compound of Interest

Compound Name: *trans-2,5-Dimethylpiperazine*

Cat. No.: *B131708*

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Authored by a Senior Application Scientist

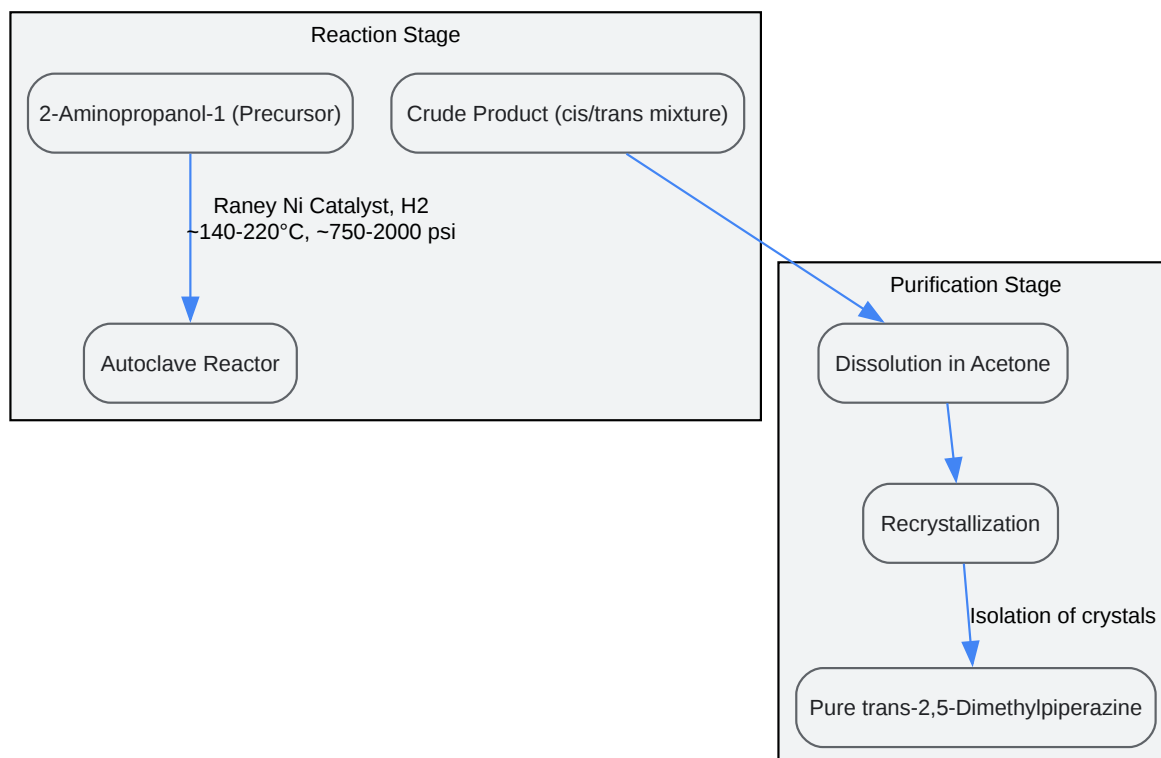
Foreword: This document provides a comprehensive technical overview of **trans-2,5-Dimethylpiperazine**, a key heterocyclic compound in modern organic synthesis and pharmaceutical development. Designed for researchers, scientists, and drug development professionals, this guide moves beyond simple data recitation. It delves into the causality behind its synthetic utility, its stereochemical nuances, and its practical application, grounding all claims in verifiable, authoritative sources.

Core Molecular Profile and Physicochemical Properties

trans-2,5-Dimethylpiperazine is a cyclic diamine characterized by a six-membered piperazine ring substituted with two methyl groups in a trans configuration.^[1] This specific stereochemistry is fundamental to its utility as a chiral building block and scaffold in the synthesis of complex, biologically active molecules.^{[2][3]} Its molecular formula is C₆H₁₄N₂.^[2]

The piperazine ring in the trans isomer predominantly adopts a stable chair conformation, with the two methyl substituents occupying equatorial positions to minimize steric hindrance.^{[4][5]} This defined three-dimensional structure is crucial for its role in stereoselective synthesis.

Diagram 1: Chemical Structure of **trans-2,5-Dimethylpiperazine**



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Caption: Synthesis and purification pathway for **trans-2,5-Dimethylpiperazine**.

Experimental Protocol: Synthesis via Catalytic Cyclization

This protocol is a representative example based on established industrial methods.

[6]CAUTION: This procedure involves high pressures, high temperatures, and flammable hydrogen gas. It must be performed by trained personnel in a suitable high-pressure laboratory.

- **Catalyst Preparation:** Activate Raney nickel catalyst according to standard laboratory procedures.
- **Reactor Charging:** In a high-pressure autoclave, charge 2-aminopropanol-1 and the activated Raney nickel catalyst. The typical catalyst loading is 5-10% by weight of the reactant.

- **Reaction Conditions:** Seal the autoclave, purge with nitrogen, and then pressurize with hydrogen to approximately 750-2,000 psi.
- **Heating:** Begin stirring and heat the reactor to a temperature between 140 °C and 220 °C. The reaction is typically run for 4 to 8 hours.
- **Work-up:** After the reaction period, cool the autoclave to room temperature and carefully vent the hydrogen pressure.
- **Isolation:** Recover the crude product mixture of 2,5-dimethylpiperazine isomers.
- **Purification:** Dissolve the crude product in a minimal amount of hot acetone. Allow the solution to cool slowly to induce crystallization. The trans isomer, being less soluble, will preferentially crystallize.
- **Final Product:** Collect the crystals by filtration, wash with cold acetone, and dry under vacuum to yield pure **trans-2,5-dimethylpiperazine**. A yield of over 70% of the trans-isomer from the crude mixture can be achieved. [6]

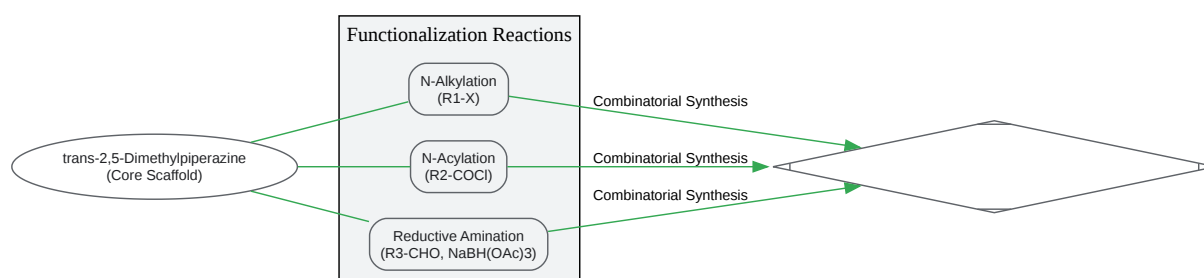
Applications in Medicinal Chemistry and Drug Development

The piperazine moiety is a privileged scaffold in medicinal chemistry, appearing in numerous FDA-approved drugs. [7]**trans-2,5-Dimethylpiperazine** serves as a C-alkyl substituted variant, offering several advantages in drug design:

- **Stereochemical Control:** The fixed trans configuration provides a rigid, well-defined three-dimensional orientation for pendant functional groups, which is critical for precise interactions with biological targets like enzymes and receptors. [8]* **Improved Pharmacokinetics:** The methyl groups can enhance metabolic stability by sterically hindering sites prone to enzymatic degradation. They also increase lipophilicity ($\text{LogP} \approx 0.61$), which can improve membrane permeability and oral bioavailability. [2]* **Versatile Synthetic Handle:** The two secondary amine nitrogens can be readily functionalized via reactions such as N-alkylation, N-acylation, and reductive amination, allowing for the facile construction of diverse chemical libraries for screening. [1] It is a documented building block in the preparation of various

biologically active compounds, including opioid receptor ligands. [2][3][9] Its structural core is integral to creating molecules that can modulate complex biological systems.

Diagram 3: Role as a Scaffold in Library Synthesis




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Caption: Use of **trans-2,5-Dimethylpiperazine** as a core scaffold for generating diverse molecules.

Safety, Handling, and Storage

trans-2,5-Dimethylpiperazine is a hazardous chemical that requires strict safety protocols. It is classified as a flammable solid, is toxic in contact with skin, and causes severe skin burns and eye damage. [10][11] Data Presentation: GHS Hazard Information

Pictogram(s)	Signal Word	Hazard Statements
 , corrosive	Danger	H228: Flammable solid. [10] [12]H311: Toxic in contact with skin. [10][12]H314 / H315 / H319: Causes severe skin burns and eye damage / Causes skin irritation / Causes serious eye irritation. [10][11] [13]

Mandatory Safety and Handling Procedures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, chemical safety goggles, a face shield, and flame-retardant lab clothing. [11][13]A NIOSH-approved respirator with appropriate cartridges is necessary if dusts are generated. [11]* Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood. [14][11]Eyewash stations and safety showers must be readily accessible. [11]* Handling: Keep away from heat, sparks, open flames, and other ignition sources. [14]Use non-sparking tools and explosion-proof equipment. [14][11]Ground and bond containers during transfer. [12]Avoid generating dust. The compound is air and light sensitive and may be hygroscopic. [14][10]* Storage: Store in a tightly closed container under an inert atmosphere (e.g., nitrogen or argon). [3][10]Keep in a cool, dry, dark, and well-ventilated place designated as a flammables area. [2][3][14]* Incompatibilities: Avoid contact with strong oxidizing agents and strong acids. [11][15]

Conclusion

trans-2,5-Dimethylpiperazine (CAS 2815-34-1) is more than a simple heterocyclic compound; it is a powerful tool in the arsenal of synthetic and medicinal chemists. Its well-defined stereochemistry, robust physicochemical

properties, and versatile reactivity make it an invaluable scaffold for the rational design of novel therapeutics. A thorough understanding of its synthesis, handling requirements, and chemical behavior is paramount for leveraging its full potential in research and development, ultimately contributing to the advancement of drug discovery. [19]

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